

# Pentadecanal: A Comprehensive Laboratory Safety and Handling Guide

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## Compound of Interest

Compound Name: Pentadecanal

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This guide provides essential safety and handling information for **pentadecanal**, a long-chain aldehyde utilized in various research and development applications, including fragrance synthesis, flavor chemistry, and as an intermediate in the production of surfactants and pharmaceuticals.<sup>[1]</sup> Adherence to the following guidelines is critical to ensure a safe laboratory environment and to minimize risks associated with the handling of this chemical.

## Hazard Identification and Classification

**Pentadecanal** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are skin and eye irritation.<sup>[2][3][4][5][6]</sup>

GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[2][3][4][5][6]</sup>
- H319: Causes serious eye irritation.<sup>[2][3][4][5][6]</sup>
- H335: May cause respiratory irritation.<sup>[4]</sup>

Signal Word: Warning<sup>[2][3][5][6]</sup>

Hazard Pictogram:

-  alt text

## Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **pentadecanal** is fundamental for its safe handling and storage.

Property	Value	Source
Chemical Formula	C <sub>15</sub> H <sub>30</sub> O	[1][3]
Molecular Weight	226.40 g/mol	[1][4]
CAS Number	2765-11-9	[1][2][3][7]
Appearance	White to almost white powder or crystal; colorless to pale yellow liquid at room temperature.	[1][3][8]
Melting Point	24 - 26 °C	[1][4]
Boiling Point	182 - 184 °C at 23 mmHg; 284 - 286 °C at 760 mmHg	[1][4][9]
Vapor Pressure	0.00287 mmHg at 25 °C	[2]
Density	0.827 g/cm <sup>3</sup>	[2]
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.	[8][9]
Flash Point	130 °C (266 °F)	[9]

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to prevent exposure and ensure the stability of the compound.

#### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[\[2\]](#)
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE).[\[2\]](#)
- Prevent the formation of dust and aerosols.[\[2\]](#)
- Use non-sparking tools to prevent ignition sources.[\[2\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

#### Storage:

- Store in a tightly closed container.[\[2\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[2\]](#)
- Store away from incompatible materials and foodstuff containers.[\[2\]](#)
- Recommended storage temperature is between 0 - 8 °C.[\[1\]](#)

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to minimize exposure to **pentadecanal**.

Control Parameter	Recommendation	Source
Engineering Controls	Use a local exhaust ventilation system or work in a chemical fume hood. Ensure safety showers and eye wash stations are readily accessible.	[3]
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield.	[2][3]
Skin Protection	Wear chemical-resistant gloves and protective clothing. Fire/flammable resistant clothing may be appropriate in certain situations.	[2][3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.	[2]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure	Source
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.	<a href="#">[2]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. <a href="#">[2]</a> <a href="#">[3]</a>	
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention.	<a href="#">[2]</a>

## Accidental Release Measures

In case of a spill or accidental release, follow these procedures to mitigate the hazard.

Personal Precautions:

- Evacuate personnel to a safe area.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)
- Avoid breathing dust, vapors, mist, or gas.[\[2\]](#)
- Wear appropriate personal protective equipment.[\[2\]](#)
- Remove all sources of ignition.[\[2\]](#)

#### Environmental Precautions:

- Prevent further leakage or spillage if it is safe to do so.<sup>[2]</sup>
- Do not allow the chemical to enter drains, sewers, or waterways.<sup>[2]</sup>

#### Methods for Cleaning Up:

- For solid spills, carefully sweep or scoop up the material and place it in a suitable container for disposal. Avoid generating dust.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Consult with your institution's environmental health and safety department for proper disposal procedures.

## Toxicological Information

Limited toxicological data is available for **pentadecanal**. The available information primarily pertains to its irritant properties.

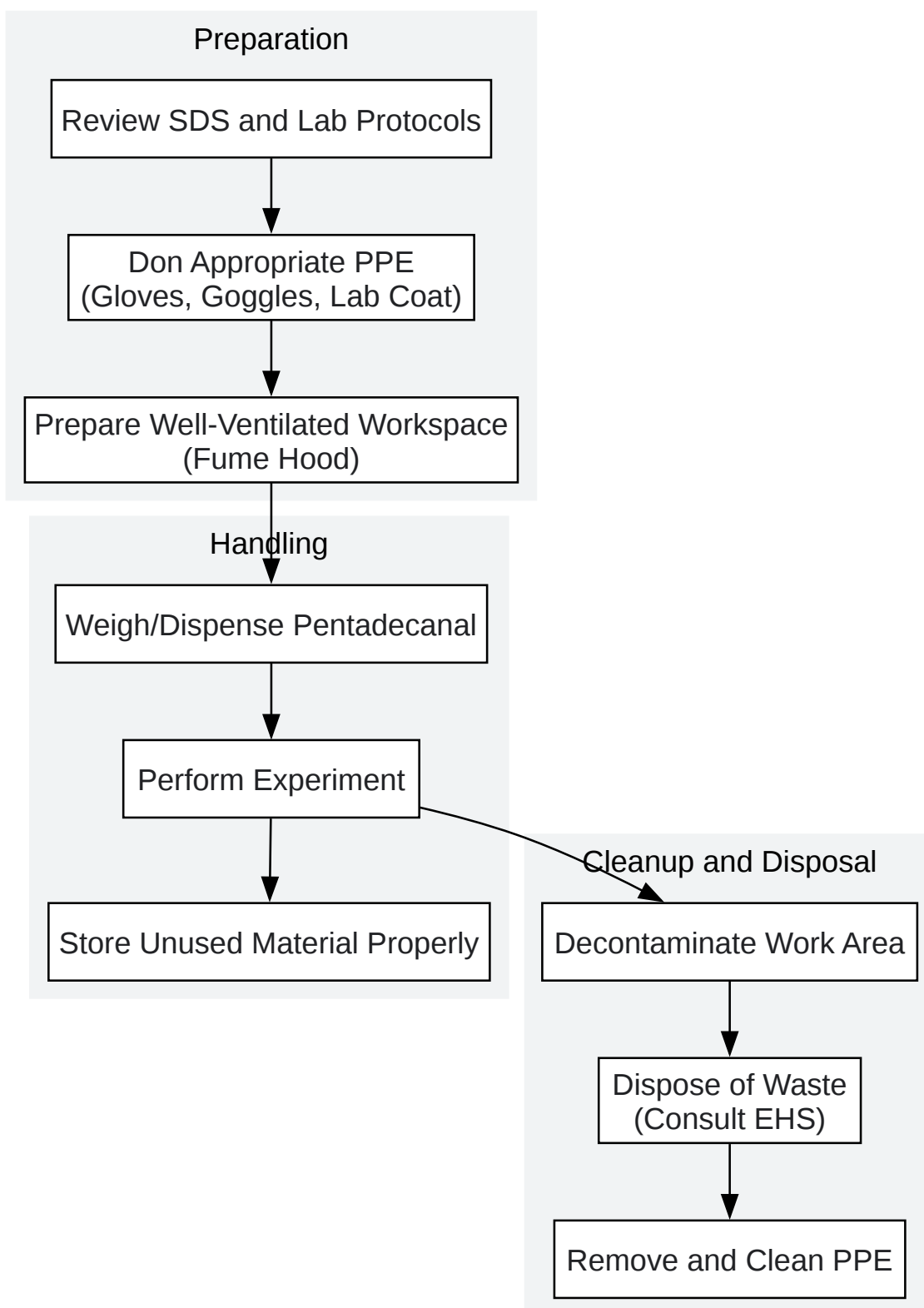
Toxicity Endpoint	Result	Source
Acute Oral Toxicity	No data available	[2]
Acute Dermal Toxicity	No data available	[2]
Acute Inhalation Toxicity	No data available	[2]
Skin Corrosion/Irritation	Causes skin irritation	[2][3][4][5][6]
Serious Eye Damage/Irritation	Causes serious eye irritation	[2][3][4][5][6]
Respiratory or Skin Sensitization	No data available	[2]
Germ Cell Mutagenicity	No data available	[2]
Carcinogenicity	No data available	[2]
Reproductive Toxicity	No data available	[2]
STOT-Single Exposure	May cause respiratory irritation	[4]
STOT-Repeated Exposure	No data available	[2]
Aspiration Hazard	No data available	[2]

## Ecological Information

There is currently no available data on the ecological effects of **pentadecanal**.<sup>[2]</sup> Therefore, it is crucial to prevent its release into the environment.

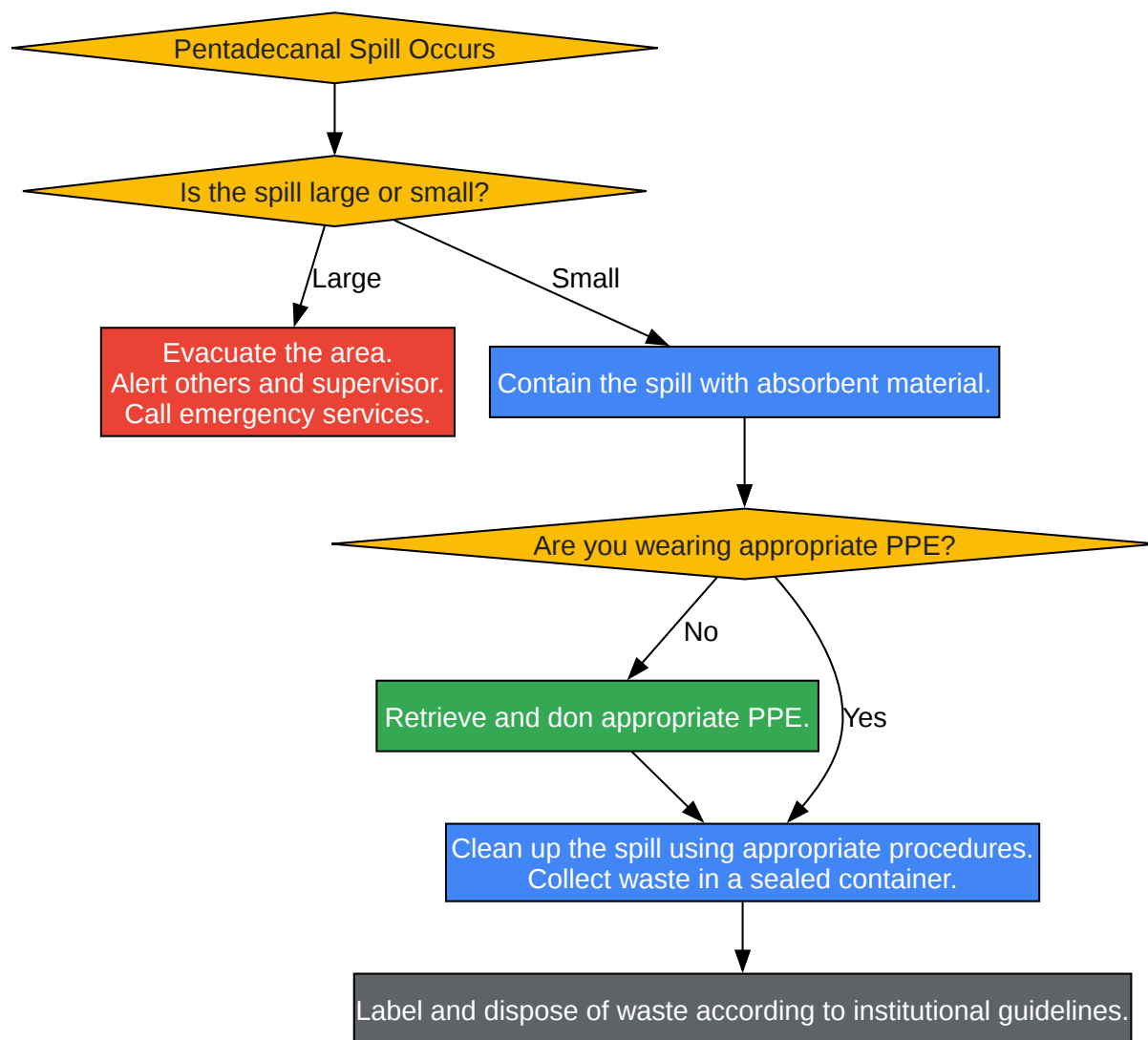
## Experimental Workflow and Safety Decision Making

The following diagrams illustrate a general workflow for handling **pentadecanal** in the laboratory and a decision tree for responding to an accidental spill.



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Caption: General Laboratory Workflow for Handling **Pentadecanal**.



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Caption: Decision Tree for Responding to a **Pentadecanal** Spill.

## Stability and Reactivity

- Reactivity: No specific reactivity data is available.

- Chemical Stability: The stability of **pentadecanal** under standard laboratory conditions has not been explicitly detailed in the available resources.
- Possibility of Hazardous Reactions: No hazardous reactions have been reported.[3]
- Conditions to Avoid: Information on specific conditions to avoid is not available.
- Incompatible Materials: Information on incompatible materials is not available.
- Hazardous Decomposition Products: No data is available regarding hazardous decomposition products.[2]

## Disposal Considerations

All waste materials containing **pentadecanal** should be treated as hazardous waste.

- Dispose of in accordance with all applicable federal, state, and local environmental regulations.
- It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Consult with your institution's environmental health and safety (EHS) department for specific guidance on disposal.

This guide is intended to provide a comprehensive overview of the safety and handling of **pentadecanal** based on currently available information. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional safety protocols. Always prioritize safety and consult with your EHS department for any specific questions or concerns.

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- To cite this document: BenchChem. [Pentadecanal: A Comprehensive Laboratory Safety and Handling Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032716#safety-and-handling-guidelines-for-pentadecanal-in-the-lab]

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